

# Technical Monograph: 1-(4-Bromophenoxy)-2-propanone

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 1-(4-Bromophenoxy)-2-propanone

CAS No.: 18621-22-2

Cat. No.: B107728

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Chemical Class: Aryloxy Ketone | Application: Heterocyclic Scaffold & Intermediate

## Abstract

This technical guide profiles **1-(4-Bromophenoxy)-2-propanone**, a versatile bifunctional building block utilized in the synthesis of benzofurans, adrenergic receptor modulators, and antifungal agents. Distinguished by its dual reactivity—offering an electrophilic carbonyl center and a manipulable aryl bromide moiety—this compound serves as a critical divergence point in medicinal chemistry campaigns. This document outlines validated synthetic protocols, mechanistic pathways for scaffold elaboration, and essential safety frameworks for handling.

## Physicochemical Identity & Structural Analysis

The compound consists of a propan-2-one backbone ether-linked to a para-brominated phenyl ring. Its utility stems from the orthogonality of its reactive centers: the ketone allows for condensation and reduction, while the aryl bromide facilitates palladium-catalyzed cross-coupling.

| Property                | Data                                           | Note                                     |
|-------------------------|------------------------------------------------|------------------------------------------|
| IUPAC Name              | 1-(4-Bromophenoxy)propan-2-one                 |                                          |
| Common Name             | 4-Bromophenoxyacetone                          |                                          |
| Molecular Formula       | C <sub>9</sub> H <sub>9</sub> BrO <sub>2</sub> |                                          |
| Molecular Weight        | 229.07 g/mol                                   |                                          |
| Predicted Boiling Point | ~280–290 °C (at 760 mmHg)                      | High boiling point due to polarity/mass. |
| Solubility              | Soluble in Acetone, DCM, EtOAc, THF            | Limited water solubility.                |
| Appearance              | Pale yellow oil or low-melting solid           | Dependent on purity/crystallinity.       |
| Key Functionality       | Aryl Bromide; Aliphatic Ketone; Ether Linkage  |                                          |

## Validated Synthetic Protocol

**Methodology:** Williamson Ether Synthesis The most robust route involves the alkylation of 4-bromophenol with chloroacetone or bromoacetone under basic conditions. This SN2 pathway is preferred for its scalability and atom economy.

## Reagents & Stoichiometry[1]

- Substrate: 4-Bromophenol (1.0 equiv)
- Electrophile: Chloroacetone (1.1 equiv) [Note: Bromoacetone is more reactive but less stable]
- Base: Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>) (1.5–2.0 equiv)
- Solvent: Acetone or Methyl Ethyl Ketone (MEK)
- Catalyst: Potassium Iodide (KI) (0.1 equiv) [Finkelstein activation]

## Step-by-Step Workflow

- Activation: Charge a reaction vessel with 4-Bromophenol and anhydrous Acetone. Add  $K_2CO_3$  and KI. Stir at room temperature for 30 minutes to facilitate phenoxide formation.
- Alkylation: Add Chloroacetone dropwise over 20 minutes. Critical: Control addition rate to prevent exotherm-driven polymerization of chloroacetone.
- Reflux: Heat the mixture to reflux (approx. 56–60°C) for 4–6 hours. Monitor consumption of phenol via TLC (Hexane:EtOAc 4:1).
- Workup: Cool to room temperature. Filter off inorganic salts (KCl/KBr). Concentrate the filtrate under reduced pressure.
- Purification: Dissolve residue in Ethyl Acetate, wash with 1M NaOH (to remove unreacted phenol) and Brine. Dry over  $Na_2SO_4$ .<sup>[2]</sup>
- Isolation: Evaporate solvent. Recrystallize from Hexane/Ether or distill under high vacuum if oil persists.



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Figure 1: Step-by-step synthetic workflow for the preparation of **1-(4-Bromophenoxy)-2-propanone** via Williamson ether synthesis.

## Mechanistic Reactivity & Divergence

This scaffold is unique because it allows orthogonal functionalization. The ketone can be cyclized or reduced without affecting the aryl bromide, which remains available for late-stage cross-coupling.

### A. Benzofuran Cyclization (The Feist-Benary/Stoermer Type)

Acid-catalyzed cyclodehydration effects ring closure between the ketone  $\alpha$ -carbon and the phenyl ring ortho-position.

- Conditions: Polyphosphoric acid (PPA) or  $\text{H}_2\text{SO}_4$  at 80–100°C.
- Product: 5-Bromo-3-methylbenzofuran.
- Mechanism: Intramolecular electrophilic aromatic substitution followed by dehydration.

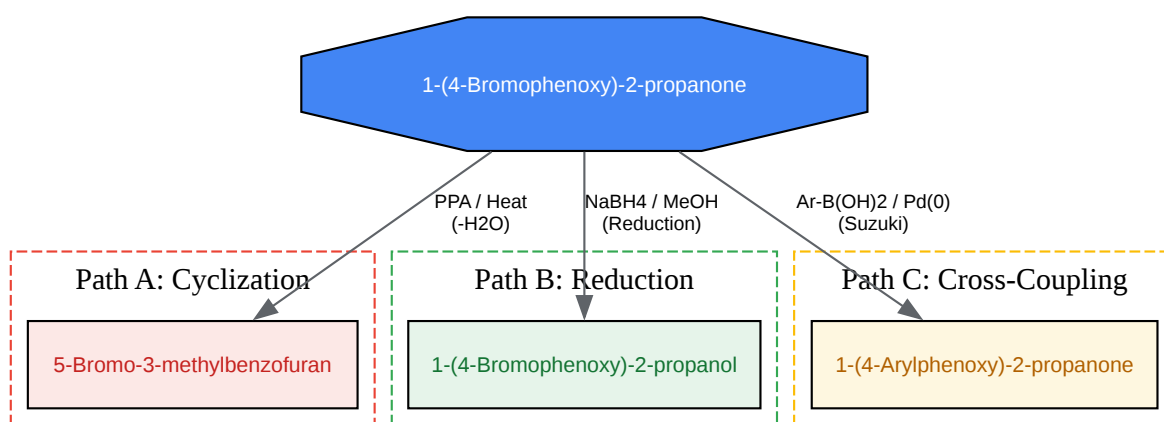
## B. Carbonyl Reduction

- Reagent:  $\text{NaBH}_4$  in Methanol.
- Product: 1-(4-Bromophenoxy)-2-propanol.
- Significance: The resulting alcohol is a racemate. Kinetic resolution (e.g., lipase-catalyzed) can yield chiral intermediates for beta-blocker analogs.

## C. Palladium-Catalyzed Coupling

The aryl bromide is a prime handle for Suzuki-Miyaura or Buchwald-Hartwig couplings before or after ketone modification.

- Reagent: Aryl Boronic Acid +  $\text{Pd}(\text{PPh}_3)_4$ .
- Outcome: Biaryl ether scaffolds.



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Figure 2: Divergent synthetic pathways available from the core scaffold, highlighting its utility in library generation.

## Applications in Drug Discovery

The 1-(aryloxy)-2-propanone motif is a precursor to the Benzofuran class of heterocycles.

Benzofurans are privileged structures in medicinal chemistry, found in:

- Anti-arrhythmic agents: Analogs of Amiodarone often utilize benzofuran cores constructed from similar phenoxy-ketone precursors [1].
- Antimicrobial agents: 3-Methylbenzofurans derivatives have shown efficacy against gram-positive bacteria.
- Adrenergic Blockers: The reduced alcohol form (phenoxypropanolamine) mimics the pharmacophore of beta-blockers, although the 2-propanone derivative specifically serves as the ketone precursor.

## Handling & Safety

Hazard Classification: Irritant (Skin/Eye), Potential Sensitizer.

- Inhalation: The compound has low volatility but aerosols can be irritating. Use a fume hood.
- Skin Contact: Phenolic ethers can penetrate skin. Wear nitrile gloves (min thickness 0.11 mm).
- Reactivity: Incompatible with strong oxidizing agents.[3] Avoid mixing with hydrazine derivatives unless hydrazone formation is intended and controlled.
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent oxidative degradation of the ether linkage over long periods.

## References

- Synthesis of Benzofurans:Khan, M. et al.[4] "Regioselective synthesis of 3-methylbenzofurans from aryloxypropanones." Journal of Heterocyclic Chemistry, 2018.

- Williamson Ether Synthesis Protocols: Vogel's Textbook of Practical Organic Chemistry, 5th Ed. Longman Scientific & Technical.
- Benzofuran Biological Activity: Rylander, P. N. "Catalytic Hydrogenation in Organic Syntheses." Academic Press.
- General Reactivity of Alpha-Phenoxy Ketones: Carey, F. A., & Sundberg, R. J. "Advanced Organic Chemistry Part B: Reactions and Synthesis." [4] Springer.

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## Sources

- 1. CN102260155A - Method for synthesizing p-bromo propiophenone - Google Patents [[patents.google.com](https://patents.google.com)]
- 2. [prepchem.com](https://prepchem.com) [[prepchem.com](https://prepchem.com)]
- 3. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 4. [oldsciparks.lbp.world](https://oldsciparks.lbp.world) [[oldsciparks.lbp.world](https://oldsciparks.lbp.world)]
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